

SRI-31142: A Technical Guide to its Chemical Structure, Synthesis, and Biological Activity

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Compound of Interest

Compound Name: SRI-31142

Cat. No.: B15616481

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Abstract

SRI-31142 is a novel small molecule that has garnered interest for its potential as a modulator of the dopamine transporter (DAT). Initially identified as a putative allosteric inhibitor of DAT, subsequent research has indicated a more complex pharmacological profile, suggesting that its mechanism of action may not be solely dependent on direct DAT interaction. This technical guide provides a comprehensive overview of the current knowledge on **SRI-31142**, including its chemical structure, a proposed synthetic route based on related compounds, available quantitative data, and detailed experimental protocols for its characterization. This document aims to serve as a valuable resource for researchers investigating the therapeutic potential and pharmacological properties of **SRI-31142** and similar compounds.

Chemical Structure and Properties

SRI-31142 is a complex heterocyclic molecule with the systematic IUPAC name 2-(7-Methylimidazo[1,2-a]pyridin-6-yl)-N-(2-phenyl-2-(pyridin-4-yl)ethyl)quinazolin-4-amine. Its chemical properties are summarized in the table below.

Property	Value
Molecular Formula	C ₂₉ H ₂₄ N ₆
Molecular Weight	456.54 g/mol
IUPAC Name	2-(7-Methylimidazo[1,2-a]pyridin-6-yl)-N-(2-phenyl-2-(pyridin-4-yl)ethyl)quinazolin-4-amine
CAS Number	1940118-04-6
SMILES String	<chem>Cc1cn2ccccc2c(c1)c1nc2ccccc2c(n1)NCC(c1ccccc1)c1ccncc1</chem>

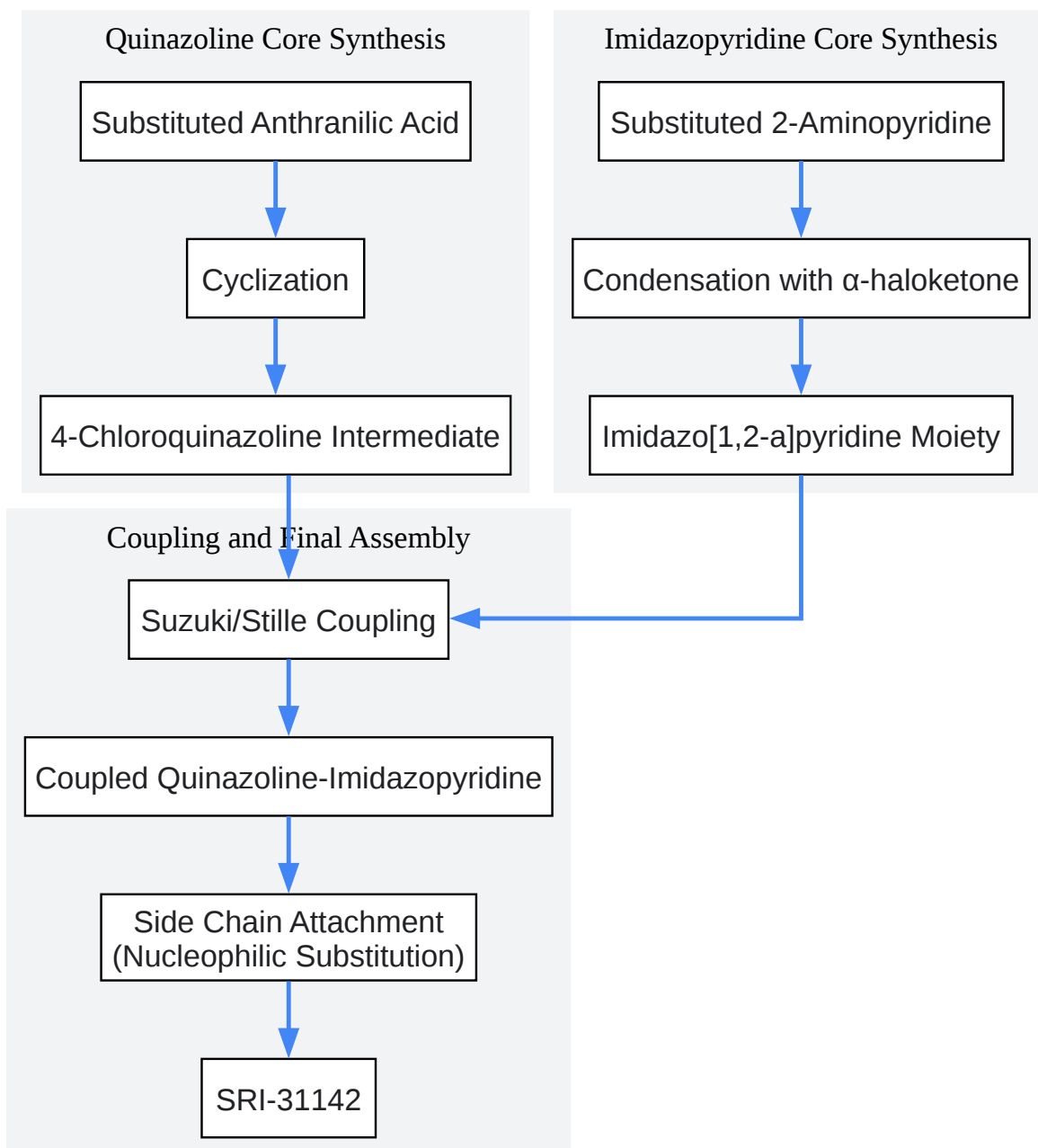
Synthesis of SRI-31142

A specific, publicly available, detailed experimental protocol for the synthesis of **SRI-31142** has not been published in the peer-reviewed literature. However, based on the synthesis of structurally related 6-(imidazo[1,2-a]pyridin-6-yl)quinazoline derivatives, a plausible synthetic route can be proposed.^[1] This proposed pathway involves a multi-step process, likely commencing with the construction of the quinazoline and imidazopyridine cores, followed by their coupling and subsequent elaboration of the side chain.

A potential synthetic approach could involve the following key transformations:

- **Synthesis of the Quinazoline Moiety:** A substituted anthranilic acid derivative could be cyclized with a suitable reagent to form the 4-chloroquinazoline intermediate.
- **Synthesis of the Imidazopyridine Moiety:** A substituted 2-aminopyridine could undergo a condensation reaction with an α -haloketone to construct the imidazo[1,2-a]pyridine core.
- **Coupling Reaction:** A palladium-catalyzed cross-coupling reaction, such as a Suzuki or Stille coupling, could be employed to link the quinazoline and imidazopyridine fragments.
- **Side Chain Attachment:** The final step would involve the nucleophilic substitution of the 4-chloro group on the quinazoline ring with the appropriate amine side chain, 2-phenyl-2-(pyridin-4-yl)ethan-1-amine.

The following diagram illustrates a generalized workflow for the synthesis of such compounds.



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Caption: Proposed general synthetic workflow for **SRI-31142**.

Quantitative Data

SRI-31142 has been characterized as a potent ligand with a high affinity for the dopamine transporter. The available quantitative data from in vitro binding assays are summarized below.

Parameter	Value	Assay	Reference
Ki	1.9 nM	Inhibition of [3H]WIN 35,428 binding to DAT	

Experimental Protocols

The following are detailed methodologies for key experiments that have been used to characterize the pharmacological effects of **SRI-31142**.

Intracranial Self-Stimulation (ICSS)

This behavioral assay is used to assess the abuse potential of a compound.

- **Subjects:** Male Wistar rats are typically used.
- **Surgical Implantation:** Electrodes are stereotaxically implanted into the medial forebrain bundle.
- **Training:** Rats are trained to press a lever to receive electrical stimulation, with the intensity of the stimulation adjusted to maintain a stable response rate.
- **Drug Administration:** **SRI-31142**, cocaine (as a positive control), or vehicle is administered intraperitoneally (i.p.).
- **Data Analysis:** The rate of lever pressing is recorded and analyzed. A significant increase in the rate of self-stimulation is indicative of abuse potential. In the case of **SRI-31142**, it was found to decrease ICSS, suggesting a lack of abuse potential.

In Vivo Microdialysis

This technique is used to measure neurotransmitter levels in specific brain regions.

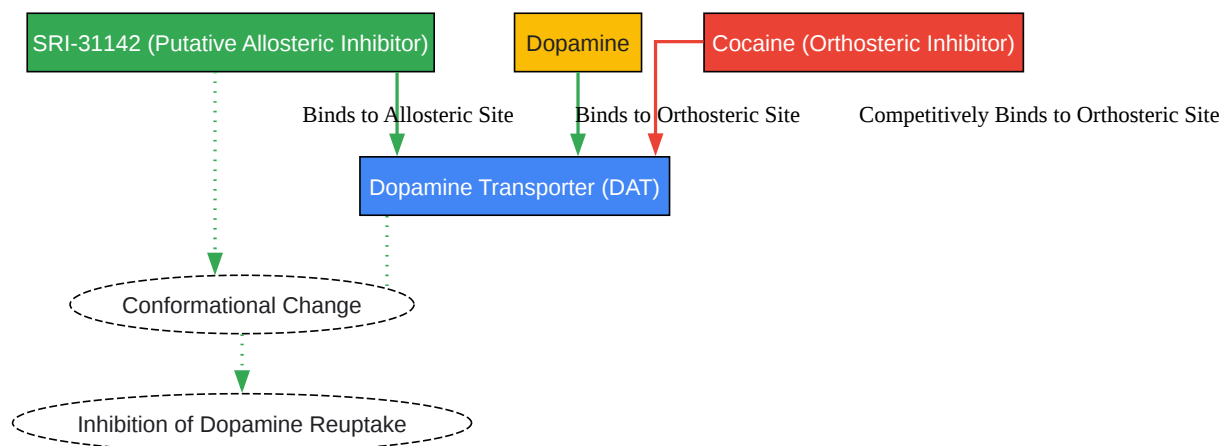
- **Subjects:** Male Wistar rats.

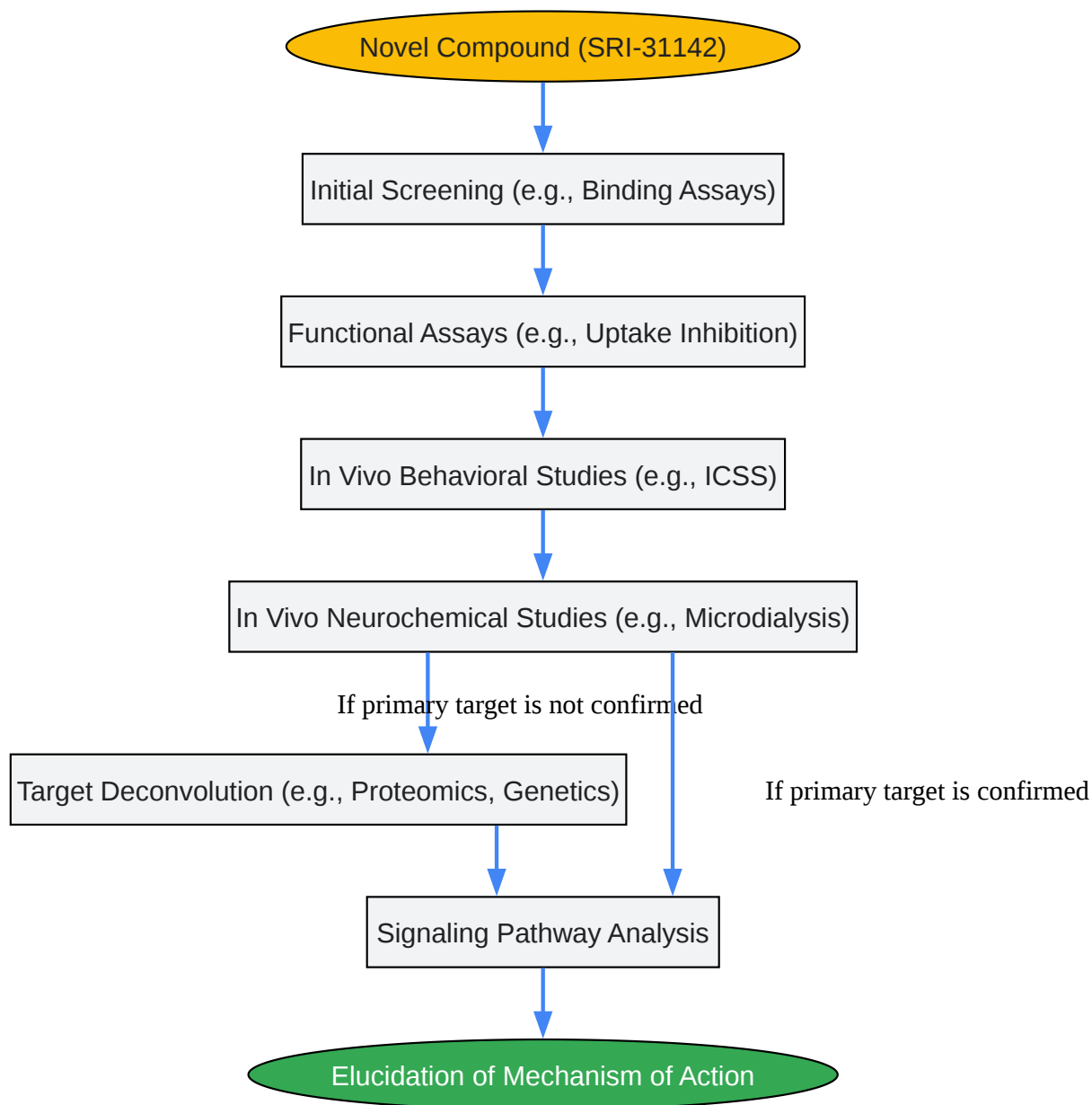
- **Probe Implantation:** A microdialysis probe is stereotactically implanted into the nucleus accumbens.
- **Perfusion:** The probe is perfused with artificial cerebrospinal fluid (aCSF).
- **Sample Collection:** Dialysate samples are collected at regular intervals before and after drug administration.
- **Neurotransmitter Analysis:** The concentration of dopamine and its metabolites in the dialysate is quantified using high-performance liquid chromatography with electrochemical detection (HPLC-ED). **SRI-31142** was observed to decrease basal dopamine levels and block cocaine-induced increases in dopamine in the nucleus accumbens.

Signaling Pathways and Mechanism of Action

SRI-31142 was initially characterized as a putative allosteric inhibitor of the dopamine transporter (DAT). Allosteric modulators bind to a site on the transporter that is distinct from the primary binding site for dopamine and traditional DAT inhibitors like cocaine. This binding is thought to induce a conformational change in the transporter, thereby altering its function.

The following diagram illustrates the hypothetical allosteric modulation of DAT by **SRI-31142**.





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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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